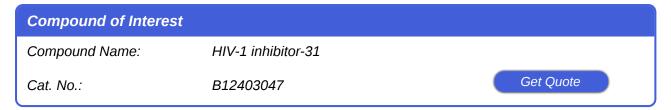


# Application Notes and Protocols for the Preclinical Experimental Use of Fostemsavir

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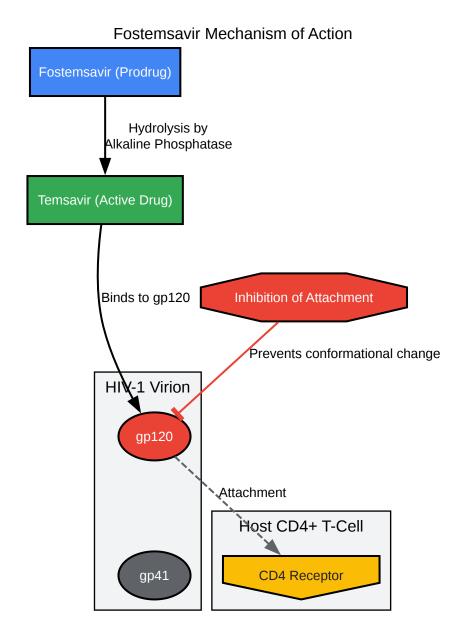
These application notes provide a comprehensive overview of the preclinical experimental use of fostemsavir, a first-in-class HIV-1 attachment inhibitor. The information compiled here is intended to guide researchers in designing and executing in vitro and in vivo studies to evaluate the efficacy, pharmacokinetics, and mechanism of action of fostemsavir and its active metabolite, temsavir.

### **Mechanism of Action**

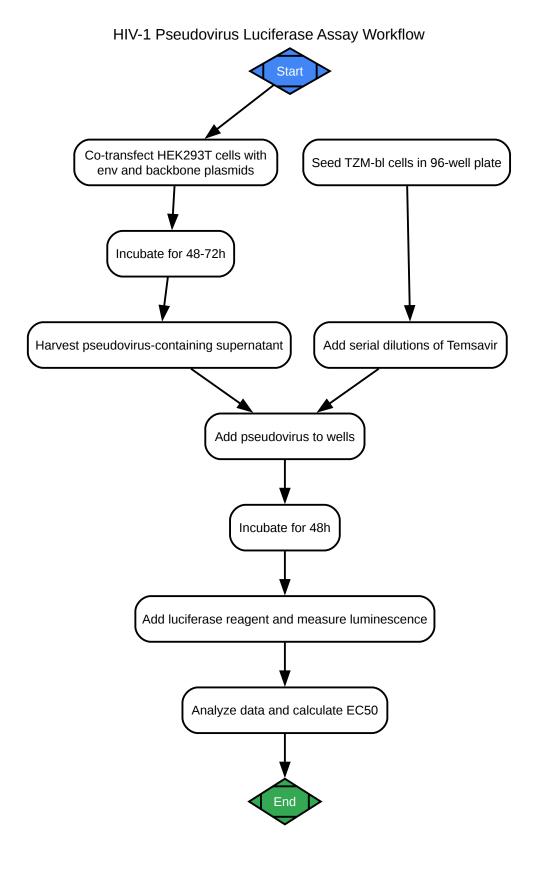
Fostemsavir is a phosphonooxymethyl prodrug of temsavir.[1] Following oral administration, fostemsavir is rapidly and extensively hydrolyzed by intestinal alkaline phosphatases to its active moiety, temsavir.[2][3] Temsavir is an HIV-1 attachment inhibitor that binds directly to the viral envelope glycoprotein gp120, near the CD4 binding site.[4][5][6] This binding event locks the gp120 protein in a "closed" conformational state, which prevents its interaction with the host cell's CD4 receptor.[4][5] By blocking this initial and critical step of viral entry, temsavir effectively inhibits the infection of host cells by a broad range of HIV-1 subtypes, including those that are resistant to other classes of antiretroviral drugs.[2][5] There is no in-vitro cross-resistance between fostemsavir and other antiretroviral classes.[2][5]

## **Signaling Pathway Diagram**

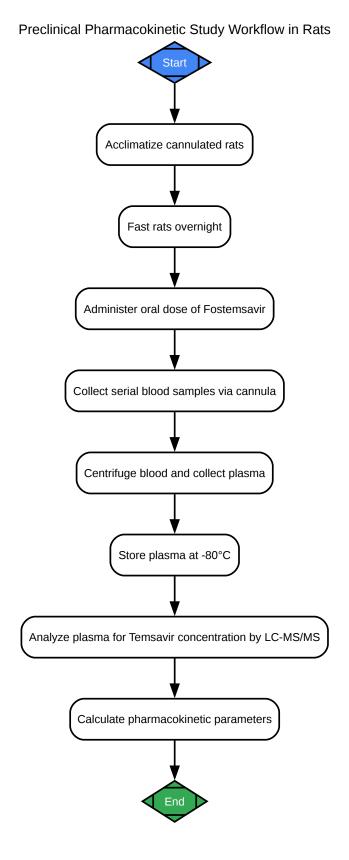












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